

Preparing Fenobam Stock Solutions in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: Fenobam

Cat. No.: B8814218

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Abstract

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the preparation, storage, and handling of **fenobam** stock solutions using dimethyl sulfoxide (DMSO) as a solvent. **Fenobam** is a potent and selective negative allosteric modulator (NAM) of the metabotropic glutamate receptor 5 (mGluR5), exhibiting inverse agonist properties.^{[1][2][3]} Accurate preparation of stock solutions is critical for reproducible experimental outcomes in pharmacology and neuroscience research. This guide includes detailed protocols, safety precautions, and technical data for **fenobam**.

Introduction to Fenobam

Fenobam, with the chemical name N-(3-chlorophenyl)-N'-(4,5-dihydro-1-methyl-4-oxo-1H-imidazol-2-yl)urea, is a non-benzodiazepine anxiolytic agent that has been identified as a selective and potent antagonist of the mGluR5 receptor. It acts at an allosteric modulatory site, distinct from the glutamate binding site. **Fenobam**'s mechanism of action involves the inhibition of mGluR5-mediated signaling pathways, which are implicated in various neurological and psychiatric disorders. This has led to its investigation as a potential therapeutic agent for conditions such as anxiety, pain, and Fragile X syndrome. In vitro studies have shown that **fenobam** blocks both constitutive and agonist-induced mGluR5 activity.

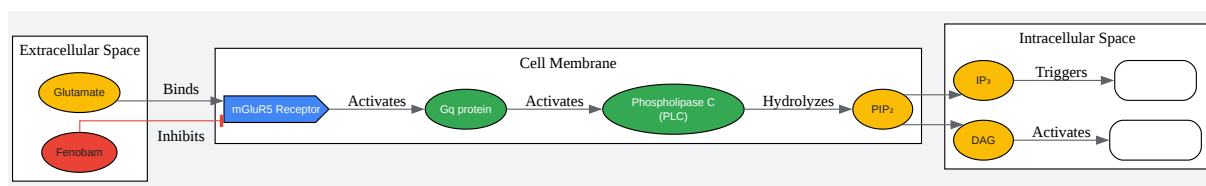
Technical Data

A summary of the key technical specifications for **fenobam** is provided in the table below.

Property	Value	Reference(s)
Molecular Weight	266.69 g/mol	
Molecular Formula	C ₁₁ H ₁₁ ClN ₄ O ₂	
CAS Number	57653-26-6	
Appearance	Solid powder	
Purity	≥98%	
Solubility in DMSO	Up to 100 mM	
Storage (Solid)	Room temperature or -20°C for long-term storage	

Mechanism of Action: mGluR5 Signaling Pathway

Fenobam acts as a negative allosteric modulator of the mGluR5 receptor. Upon activation by its endogenous ligand, glutamate, mGluR5, a G-protein coupled receptor (GPCR), activates phospholipase C (PLC). This leads to the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of intracellular calcium (Ca²⁺) from the endoplasmic reticulum, while DAG activates protein kinase C (PKC). **Fenobam**, by binding to an allosteric site on the mGluR5 receptor, prevents this signaling cascade.



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Figure 1. Fenobam's inhibitory effect on the mGluR5 signaling pathway.

Experimental Protocols

Materials and Equipment

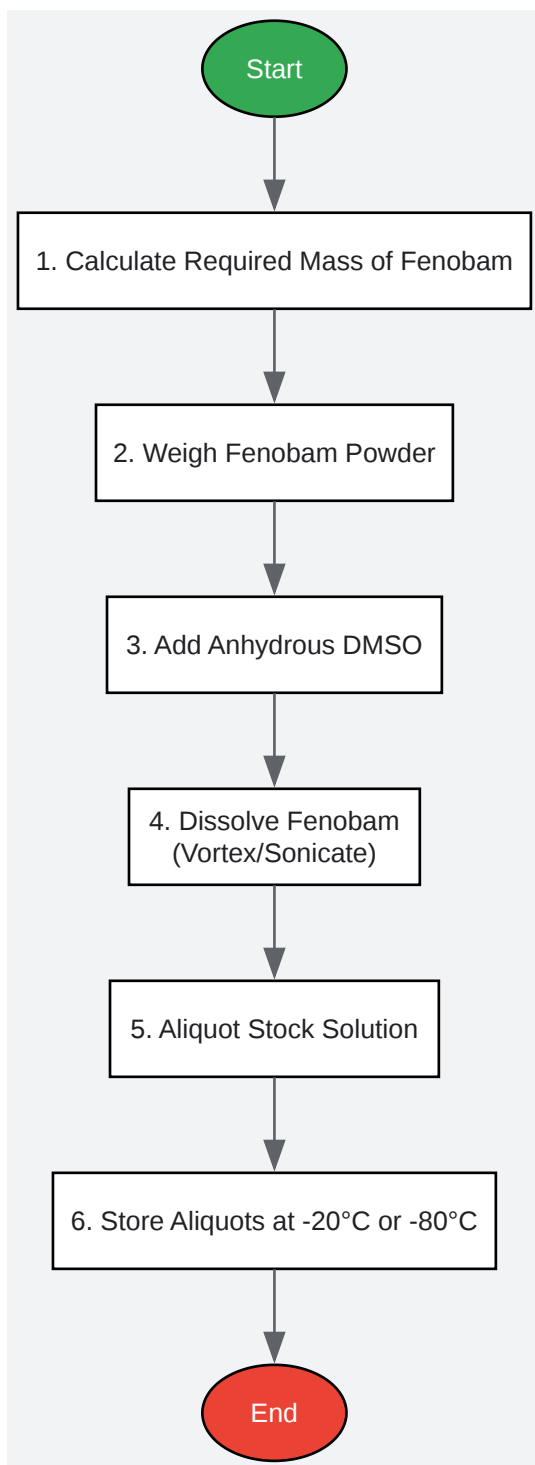
- **Fenobam** powder ($\geq 98\%$ purity)
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile, amber glass vials or polypropylene microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Calibrated micropipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves (nitrile)

Safety Precautions

- **Fenobam:** Handle in a well-ventilated area. Avoid inhalation of dust and contact with skin and eyes. Wear appropriate PPE.
- **DMSO:** DMSO is a powerful solvent and can readily penetrate the skin, potentially carrying dissolved substances with it. It is crucial to wear gloves and avoid direct contact. DMSO is also combustible; keep it away from heat and open flames.

Stock Solution Preparation Workflow

The following diagram illustrates the workflow for preparing a **fenobam** stock solution.



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Figure 2. Workflow for preparing **fenobam** stock solution in DMSO.

Detailed Protocol for a 100 mM Fenobam Stock Solution

This protocol describes the preparation of 1 mL of a 100 mM **fenobam** stock solution in DMSO.

- Calculation:
 - Molecular Weight (MW) of **Fenobam** = 266.69 g/mol
 - Desired Concentration (C) = 100 mM = 0.1 mol/L
 - Desired Volume (V) = 1 mL = 0.001 L
 - Mass (m) = C x MW x V
 - Mass (m) = 0.1 mol/L x 266.69 g/mol x 0.001 L = 0.02667 g = 26.67 mg
 - Therefore, 26.67 mg of **fenobam** is required.
- Weighing:
 - Tare a sterile, amber glass vial or a polypropylene microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh 26.67 mg of **fenobam** powder into the vial.
- Dissolution:
 - Using a calibrated micropipette, add 1 mL of anhydrous DMSO to the vial containing the **fenobam** powder.
 - Securely cap the vial and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
 - If necessary, briefly sonicate the solution in a water bath to aid dissolution. Visually inspect the solution to ensure no solid particles remain.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50

μL) in sterile polypropylene tubes.

- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- For short-term storage (days to weeks), store the aliquots at -20°C. For long-term storage (months), store at -80°C.

Quantitative Data from Literature

The following tables summarize key quantitative data for **fenobam** from published research.

Table 1: In Vitro Activity of **Fenobam**

Parameter	Species	Value	Reference(s)
IC ₅₀ (quisqualate-evoked Ca ²⁺ response)	Human mGluR5	58 ± 2 nM	
IC ₅₀ (basal mGluR5 activity)	Human mGluR5	84 ± 13 nM	
K _d ([³ H]fenobam binding)	Human mGluR5	31 ± 4 nM	
K _d ([³ H]fenobam binding)	Rat mGluR5	54 ± 6 nM	

Table 2: In Vivo Dosage and Administration of **Fenobam**

Application	Animal Model	Dosage	Route of Administration	Vehicle	Reference(s)
Anxiolytic Activity	Rodents	10-30 mg/kg	Oral (p.o.)	Not specified	
Analgesic Effects	Mice	30 mg/kg	Intraperitoneal (i.p.)	100% DMSO	
Self-administration Behavior	Rats	30-60 mg/kg	Oral (p.o.)	Not specified	

Conclusion

The protocol outlined in this document provides a standardized method for the preparation of **fenobam** stock solutions in DMSO. Adherence to these guidelines, including accurate calculations, proper handling techniques, and appropriate storage conditions, will ensure the integrity and stability of the stock solution, leading to more reliable and reproducible experimental results. Researchers should always consult the specific product information sheet for any batch-specific variations and adhere to all institutional safety protocols.

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